

In-Depth Technical Guide: Molecular Weight of Magnesium Bis(pyridine-3-carboxylate)

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Compound of Interest

Compound Name: *3-Pyridinecarboxylic acid*
magnesium salt

Cat. No.: *B1584705*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular weight of magnesium bis(pyridine-3-carboxylate), a coordination compound of interest in pharmaceutical and materials science research. This document details the theoretical calculation of its molecular weight, outlines experimental protocols for its determination, and explores a relevant biological signaling pathway.

Theoretical Molecular Weight Calculation

The molecular weight of a compound is a fundamental property, essential for stoichiometric calculations, solution preparation, and analytical characterization. The molecular weight of magnesium bis(pyridine-3-carboxylate) is calculated from its chemical formula, $C_{12}H_8MgN_2O_4$, and the atomic weights of its constituent elements.

Data Presentation: Atomic and Molecular Weights

The following table summarizes the atomic weights of the elements present in magnesium bis(pyridine-3-carboxylate) and the calculated molecular weight of the compound.

Element (Symbol)	Atomic Weight (g/mol)	Count in Formula	Total Contribution (g/mol)
Magnesium (Mg)	24.305	1	24.305
Carbon (C)	12.011	12	144.132
Hydrogen (H)	1.008	8	8.064
Nitrogen (N)	14.007	2	28.014
Oxygen (O)	15.999	4	63.996
Total Molecular Weight	268.511		

Methodology for Molecular Weight Calculation

The theoretical molecular weight is the sum of the atomic weights of all atoms in the molecule. The calculation is performed as follows:

Molecular Weight = (Atomic Weight of Mg \times 1) + (Atomic Weight of C \times 12) + (Atomic Weight of H \times 8) + (Atomic Weight of N \times 2) + (Atomic Weight of O \times 4)

Molecular Weight = (24.305 \times 1) + (12.011 \times 12) + (1.008 \times 8) + (14.007 \times 2) + (15.999 \times 4)

Molecular Weight = 24.305 + 144.132 + 8.064 + 28.014 + 63.996 = 268.511 g/mol

Experimental Protocols for Molecular Weight Determination

Several analytical techniques can be employed to experimentally verify the molecular weight of a newly synthesized coordination compound like magnesium bis(pyridine-3-carboxylate). Below are detailed methodologies for key experiments.

Elemental Analysis

Objective: To determine the percentage composition of Carbon, Hydrogen, and Nitrogen in the sample, which can be compared with the theoretical values to confirm the empirical formula.

Methodology:

- **Sample Preparation:** A precisely weighed sample of magnesium bis(pyridine-3-carboxylate) (typically 1-3 mg) is placed in a tin or silver capsule.
- **Combustion:** The sample is combusted at a high temperature (around 900-1200 °C) in a stream of pure oxygen. This process converts carbon to carbon dioxide (CO₂), hydrogen to water (H₂O), and nitrogen to nitrogen gas (N₂) or nitrogen oxides (which are subsequently reduced to N₂).
- **Separation and Detection:** The combustion gases are passed through a series of columns to separate the components. The separated gases are then detected using a thermal conductivity detector.
- **Quantification:** The instrument is calibrated with a standard of known composition. The amounts of CO₂, H₂O, and N₂ from the sample are used to calculate the percentage of C, H, and N.
- **Magnesium Content (by Flame Atomic Absorption Spectroscopy - FAAS):**
 1. **Digestion:** A precisely weighed sample of the compound is digested in a suitable acid (e.g., nitric acid) to bring the magnesium into solution.
 2. **Standard Preparation:** A series of standard solutions with known magnesium concentrations are prepared.
 3. **Analysis:** The digested sample and standard solutions are introduced into the flame of an atomic absorption spectrometer. The absorbance of light by the magnesium atoms at a specific wavelength is measured.
 4. **Calculation:** A calibration curve is generated from the standards, and the concentration of magnesium in the sample is determined. This is then used to calculate the percentage of magnesium in the original compound.

Mass Spectrometry

Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion or its fragments, providing a direct measurement of the molecular weight.

Methodology:

- **Sample Preparation:** The magnesium bis(pyridine-3-carboxylate) sample is dissolved in a suitable solvent (e.g., methanol, acetonitrile/water mixture) at a low concentration (typically in the μM to nM range).
- **Ionization:** Electrospray ionization (ESI) is a common technique for coordination compounds. The sample solution is passed through a charged capillary, creating a fine spray of charged droplets. The solvent evaporates, leaving charged molecular ions in the gas phase.
- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., quadrupole, time-of-flight). The analyzer separates the ions based on their m/z ratio.
- **Detection:** The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z .
- **Data Interpretation:** The peak corresponding to the molecular ion ($[\text{M}]^+$ or $[\text{M}]^-$) or a common adduct (e.g., $[\text{M}+\text{H}]^+$, $[\text{M}+\text{Na}]^+$) is identified to determine the molecular weight. For magnesium bis(pyridine-3-carboxylate), one might expect to see the intact complex or fragments corresponding to the ligand and the metal ion.

Thermogravimetric Analysis (TGA)

Objective: To study the thermal stability of the compound and identify the loss of any solvent molecules (e.g., water of hydration) or ligands, which can help confirm the composition and, indirectly, the molecular weight.

Methodology:

- **Sample Preparation:** A small, accurately weighed amount of the magnesium bis(pyridine-3-carboxylate) sample is placed in a TGA crucible (e.g., alumina, platinum).
- **Heating Program:** The sample is heated in a controlled atmosphere (e.g., nitrogen or air) at a constant rate (e.g., $10\text{ }^\circ\text{C}/\text{min}$) over a defined temperature range (e.g., room temperature to

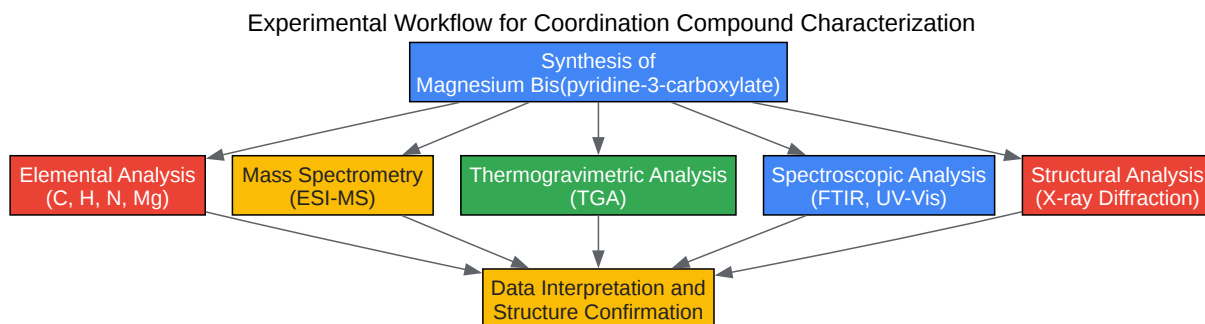
800 °C).

- **Weight Measurement:** The mass of the sample is continuously monitored as a function of temperature.
- **Data Analysis:** A thermogram is generated, plotting percentage weight loss versus temperature. The temperatures at which weight loss occurs and the percentage of weight lost in each step are analyzed. For instance, the loss of any coordinated or lattice water molecules would be observed at lower temperatures, while the decomposition of the organic ligand would occur at higher temperatures, eventually leaving a residue of magnesium oxide (MgO). The percentage of the final residue can be compared with the theoretical percentage of MgO in the parent compound.

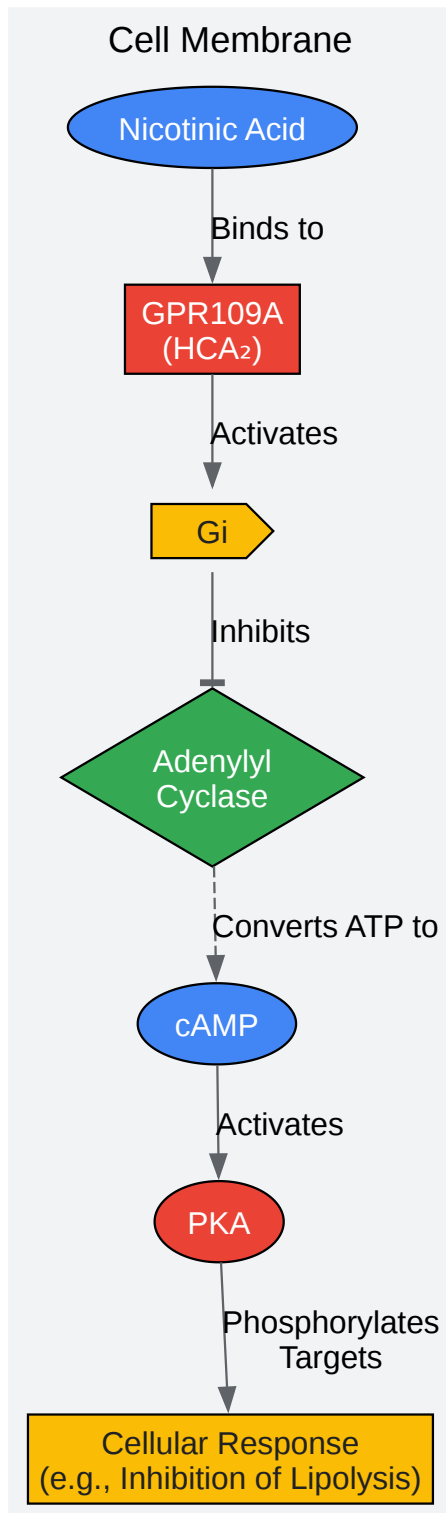
Visualization of Workflows and Pathways

Experimental Workflow for Characterization

The following diagram illustrates a logical workflow for the characterization of a newly synthesized coordination compound like magnesium bis(pyridine-3-carboxylate).



Nicotinic Acid (GPR109A) Signaling Pathway

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